

# A Technical Guide to the Dissociation of Suberic Acid in Aqueous Solutions

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## Compound of Interest

Compound Name: Suberic acid

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This technical guide provides a comprehensive overview of the dissociation properties of **suberic acid** in water. It includes key quantitative data on its dissociation constants, a detailed experimental protocol for their determination, and a logical workflow for the experimental process. **Suberic acid**, systematically known as octanedioic acid, is a dicarboxylic acid with the chemical formula  $C_8H_{14}O_4$ .<sup>[1]</sup> Its utility spans various applications, including the synthesis of polyamides, plasticizers, and drugs.<sup>[2]</sup> Understanding its acid-base chemistry is fundamental for its application in aqueous environments, particularly in pharmaceutical and biological contexts where pH is a critical parameter.

## Dissociation in Water

As a dicarboxylic acid, **suberic acid** undergoes a two-step dissociation process in water. The first deprotonation yields the hydrogen suberate ion, and the second yields the suberate ion.

- First Dissociation:  $H_2C_8H_{12}O_4 (aq) + H_2O (l) \rightleftharpoons HC_8H_{12}O_4^- (aq) + H_3O^+ (aq)$
- Second Dissociation:  $HC_8H_{12}O_4^- (aq) + H_2O (l) \rightleftharpoons C_8H_{12}O_4^{2-} (aq) + H_3O^+ (aq)$

Each equilibrium is characterized by an acid dissociation constant ( $K_a$ ), which is more conveniently expressed on a logarithmic scale as the  $pK_a$  value.

## Quantitative Data: Dissociation Constants

The acidity of each carboxylic acid group in **suberic acid** is distinct, resulting in two pKa values. These values are crucial for predicting the charge state of the molecule at a given pH. The experimentally determined pKa values for **suberic acid** in water at 25°C are summarized below.

Constant	pKa Value	Description
pKa <sub>1</sub>	4.526[1]	First dissociation constant
pKa <sub>2</sub>	5.498[1]	Second dissociation constant

Note: Some sources report a single pKa value of 4.52, which corresponds to the first dissociation.[3][4][5]

## Experimental Protocol: Determination of pKa by Potentiometric Titration

The dissociation constants of **suberic acid** can be accurately determined using potentiometric titration. This method involves monitoring the pH of a **suberic acid** solution as a standardized strong base is incrementally added.

Objective: To determine the pKa<sub>1</sub> and pKa<sub>2</sub> of **suberic acid** by generating a titration curve and analyzing its inflection points.

Materials & Equipment:

- **Suberic acid**, analytical grade
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Deionized, CO<sub>2</sub>-free water
- Calibrated pH meter with a glass electrode
- Magnetic stirrer and stir bar
- 50 mL burette

- Beakers and volumetric flasks

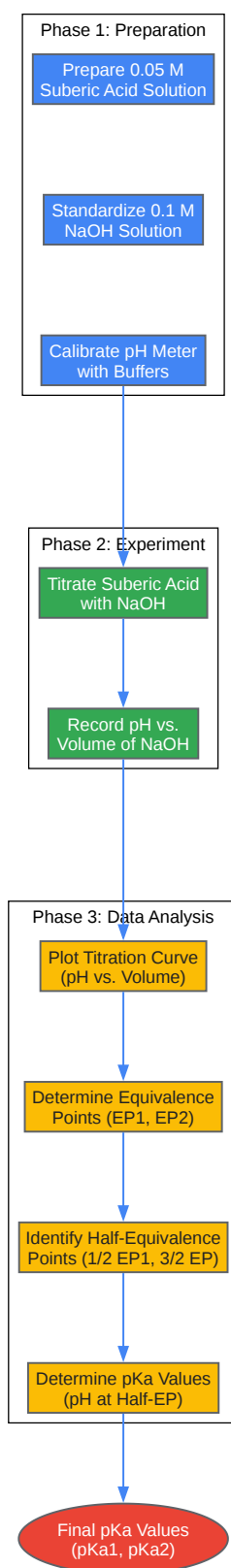
#### Methodology:

- Solution Preparation:
  - Accurately weigh a sample of **suberic acid** to prepare a solution of known concentration (e.g., 0.05 M) in a volumetric flask using CO<sub>2</sub>-free deionized water.
  - Fill a clean 50 mL burette with the standardized NaOH solution, ensuring no air bubbles are present in the tip.
- Titration Procedure:
  - Pipette a precise volume (e.g., 50 mL) of the **suberic acid** solution into a beaker.
  - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
  - Immerse the calibrated pH electrode into the solution, ensuring the bulb is fully submerged but does not interfere with the stir bar.
  - Record the initial pH of the **suberic acid** solution.
  - Begin adding the NaOH titrant in small, precise increments (e.g., 0.5 mL). After each addition, allow the pH reading to stabilize and record both the volume of NaOH added and the corresponding pH.
  - As the pH begins to change more rapidly, reduce the increment volume to obtain more data points around the equivalence points.
  - Continue the titration well past the second equivalence point until the pH curve flattens in the basic region.
- Data Analysis:
  - Plot the recorded pH values (y-axis) against the volume of NaOH added (x-axis) to generate a titration curve.

- Identify the two equivalence points, which appear as the steepest points of inflection on the curve. These can be more accurately located by plotting the first derivative ( $\Delta\text{pH}/\Delta V$ ) or the second derivative ( $\Delta^2\text{pH}/\Delta V^2$ ) of the titration data.
- The  $\text{pK}_a$  values are determined from the half-equivalence points. The pH at the volume of NaOH halfway to the first equivalence point is equal to  $\text{pK}_{a1}$ .
- The pH at the volume of NaOH halfway between the first and second equivalence points is equal to  $\text{pK}_{a2}$ .

## Visualizations

The following diagram illustrates the logical workflow for the experimental determination of the dissociation constants of **suberic acid**.



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Caption: Workflow for pKa Determination of **Suberic Acid**.

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